

An In-depth Technical Guide to the Safe Handling of Lacidipine-d10

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Compound of Interest

Compound Name: *Lacidipine-d10*

Cat. No.: *B602488*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for **Lacidipine-d10**, a deuterated analog of the calcium channel blocker Lacidipine. The information presented here is compiled from various safety data sheets (SDS) for Lacidipine, as the safety profile of the deuterated form is considered analogous to the parent compound. **Lacidipine-d10** is primarily utilized as an internal standard in analytical and research applications.

Section 1: Chemical and Physical Properties

Lacidipine is a white to off-white crystalline solid.[1][2] It is a lipophilic dihydropyridine calcium antagonist.[3] Key physical and chemical data are summarized below.

Property	Value	Source
Molecular Formula	C ₂₆ H ₃₃ NO ₆	[4]
Molecular Weight	455.54 g/mol	[4]
CAS Number	103890-78-4	[4]
Melting Point	174-175°C	[2][4]
Boiling Point	558.4°C at 760 mmHg	[4]
Flash Point	291.5°C	[4]
Relative Density	1.127 g/cm ³	[4]
Solubility	Soluble in ethanol, DMSO, and dimethyl formamide (DMF). Sparingly soluble in aqueous buffers.	[5]
Protein Binding	>95% (to albumin and alpha-1-glycoprotein)	[3][6]
Bioavailability	~10%	[6][7]
Elimination Half-life	13–19 hours	[6][7]

Section 2: Hazard Identification and Toxicology

Lacidipine is classified as harmful if swallowed.[4][8][9] The toxicological properties of the material have not been fully investigated.[8][10]

Hazard Classification	Description	Source
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	[4][11]
GHS Pictogram	GHS07 (Exclamation Mark)	[11]
Signal Word	Warning	[4][11]
Hazard Statements	H302: Harmful if swallowed	[4][11]
Precautionary Statements	P264: Wash hands thoroughly after handling.P270: Do not eat, drink or smoke when using this product.P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.P330: Rinse mouth.P501: Dispose of contents/container in accordance with local regulation.	[4][11]

Toxicological Data (for Lacidipine):

Test	Species	Route	Value	Source
LD50	Mouse	Oral	300 mg/kg	[8]
LD50	Rabbit	Oral	3200 mg/kg	[8]
LD50	Rat	Oral	980 mg/kg	[8]
Draize test	Rabbit	Eye	100 mg/24H (Moderate)	[8]

Lacidipine was not found to be genotoxic in a battery of in vitro and in vivo tests, and there was no evidence of carcinogenic potential in mice.[6]

Section 3: Handling and Storage Precautions

Proper handling and storage are crucial to ensure the safety of personnel and maintain the integrity of the compound.

Handling:

- Avoid contact with eyes, skin, and clothing.[\[8\]](#)[\[10\]](#)
- Avoid ingestion and inhalation.[\[8\]](#)[\[10\]](#)
- Wash thoroughly after handling.[\[4\]](#)[\[8\]](#)
- Use only in areas with appropriate exhaust ventilation.[\[4\]](#)
- Wear appropriate personal protective equipment (PPE).[\[10\]](#)
- Do not eat, drink, or smoke when using this product.[\[4\]](#)[\[10\]](#)

Storage:

- Store in a well-closed container.[\[8\]](#)
- Keep the container tightly sealed in a cool, well-ventilated area.[\[4\]](#)
- Recommended storage temperature is -20°C for the powder form.[\[4\]](#)
- Keep away from direct sunlight and sources of ignition.[\[4\]](#)
- Incompatible materials include strong oxidizing agents and strong bases.[\[8\]](#)

Section 4: Exposure Controls and Personal Protective Equipment

Engineering controls and personal protective equipment are essential to minimize exposure.

Engineering Controls:

- Use process enclosures, local exhaust ventilation, or other engineering controls to manage airborne levels.[8]
- Ensure adequate ventilation, especially in confined areas.[10]
- Provide an accessible safety shower and eye wash station.[4]

Personal Protective Equipment (PPE):

PPE	Specification	Source
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.	[4][8][10]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[4][8][10]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.	[8][10]

Section 5: First Aid and Emergency Procedures

First Aid Measures:

Exposure Route	First Aid Procedure	Source
Eyes	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.	[4] [8] [10]
Skin	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation persists, call a physician.	[4] [8] [10]
Ingestion	Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Call a poison center or doctor/physician if you feel unwell.	[4] [8]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[4] [8] [10]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[8\]](#)[\[10\]](#)
- Hazardous Combustion Products: During a fire, irritating and highly toxic gases such as nitrogen oxides, carbon monoxide, and carbon dioxide may be generated.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[8\]](#)[\[10\]](#)

Accidental Release Measures:

- Use proper personal protective equipment as indicated in Section 4.[8]
- Clean up spills immediately, observing precautions in the Protective Equipment section.[8]
- For minor spills, use dry clean-up procedures and avoid generating dust.[9]
- Sweep up the material and place it into a suitable, labeled container for disposal.[8][9][10]
- Avoid release into the environment.[10]

Section 6: Stability and Reactivity

- Chemical Stability: Stable under normal temperatures and pressures.[8]
- Conditions to Avoid: Incompatible materials, strong oxidants.[8]
- Incompatibilities with Other Materials: Strong oxidizing agents, strong bases.[8]
- Hazardous Decomposition Products: Nitrogen oxides, carbon monoxide, irritating and toxic fumes and gases, carbon dioxide.[8]
- Hazardous Polymerization: Has not been reported.[8]

This document is intended to provide a technical overview of the safety and handling procedures for **Lacidipine-d10** for a professional audience. It is essential to consult the specific Safety Data Sheet provided by the supplier for the most accurate and up-to-date information before handling this compound.

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